An In-depth Technical Guide to Trimethyltin Hydroxide (Me3SnOH)

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Compound of Interest

Compound Name: *Me3SnOH*

Cat. No.: *B8064667*

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For Researchers, Scientists, and Drug Development Professionals

Trimethyltin hydroxide (**Me3SnOH**) is an organotin compound with significant applications in organic synthesis and materials science. Its unique reactivity makes it a valuable tool for researchers, while its biological activity necessitates careful handling and consideration. This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and key experimental applications, with a focus on its relevance to the scientific and drug development communities.

Chemical Identity and Properties

Trimethyltin hydroxide is a white, crystalline solid at room temperature.[1] It is characterized by a tin atom bonded to three methyl groups and one hydroxyl group.[2]

Molecular Formula: C3H10OSn[1][2][3][4][5][6][7][8]

CAS Number: 56-24-6[1][2][3][5][7][8]

Quantitative Data Summary

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The following tables summarize the key physical and chemical properties of trimethyltin hydroxide.

Property	Value	Reference
Molecular Weight	180.82 g/mol	[1][2][3][4][6][7]
Melting Point	118 °C	[1][8]
Boiling Point	80 °C	[1][8][9]
Flash Point	26 °C	[1][9]
Appearance	White crystalline solid/powder	[1][10]
Solubility	Soluble in water and many organic solvents.	[1][4][8]

Identifier	Value	Reference
IUPAC Name	trimethylstannanylium;hydroxide	[2][3]
InChI	InChI=1S/3CH3.H2O.Sn/h3*1H3;1H2;/q;;;;+1/p-1	[2][3][4]
InChI Key	OJZNYUDKNVNEMV-UHFFFAOYSA-M	[2][3][4]
Canonical SMILES	C--INVALID-LINK--C.[OH-]	[2][3]
EC Number	677-697-9	[2][3]

Synthesis and Experimental Protocols

Trimethyltin hydroxide is primarily synthesized through the hydrolysis of trimethyltin chloride. Several protocols have been developed to optimize this reaction for yield and purity.

Experimental Protocol 1: Synthesis via Hydrolysis of Trimethyltin Chloride with Potassium Hydroxide[10]

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This method utilizes potassium hydroxide in anhydrous methanol to produce trimethyltin hydroxide.

- Materials:
  - Trimethyltin chloride (370 mg)
  - Anhydrous methanol (5 mL)
  - Solid potassium hydroxide (104 mg, 1.9 mmol)
- Procedure:
  - In a dry reaction flask, dissolve trimethyltin chloride in anhydrous methanol.
  - Slowly add solid potassium hydroxide to the solution.
  - Stir the reaction mixture continuously at room temperature for 1 hour. The precipitation of solid potassium chloride will be observed.
  - After the reaction is complete, filter the precipitated potassium chloride from the reaction mixture.
  - Evaporate and concentrate the filtrate under vacuum to obtain the solid trimethyltin hydroxide.

Experimental Protocol 2: Selective Hydrolysis of Methyl Esters[11][12][13][14]

Trimethyltin hydroxide is a mild and selective reagent for the hydrolysis of esters, a critical step in the synthesis of complex molecules and drug candidates.[12][13]

- General Procedure:
  - Dissolve the methyl ester substrate in a suitable solvent, such as 1,2-dichloroethane (DCE).
  - Add trimethyltin hydroxide (typically 5 equivalents) to the solution.

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- The reaction can be carried out at room temperature or heated (e.g., 75°C or under microwave irradiation at 130°C) to expedite the process.[10][11]
- Monitor the reaction progress by an appropriate method (e.g., TLC, LC-MS).
- Upon completion, the reaction is worked up to isolate the carboxylic acid.

This method is noted for its compatibility with various sensitive functional groups, making it valuable in multi-step syntheses.[13][15]

Applications in Research and Drug Development

Trimethyltin hydroxide serves as a versatile reagent and intermediate in several areas of chemical and pharmaceutical research.

- Organic Synthesis: It is widely used for the selective hydrolysis of esters, particularly in the synthesis of complex natural products and modified amino acids.[6][8][15][16] For instance, it has been employed in the saponification of methyl esters during the synthesis of N-Boc-N-(2-(tritylthio)ethoxy)glycine.[6][8]
- Pharmaceutical Chemistry: The compound acts as an intermediate in the synthesis of bioactive molecules and potential drug candidates.[10][16] It is used in the preparation of modified thymines, which are inhibitors of RNase A, and in the synthesis of ketoheterocycle inhibitors of fatty acid amide hydrolase.[6][8]
- Materials Science: It is a precursor for creating more complex organotin compounds used as PVC heat stabilizers and in the preparation of perovskite precursors for solar cells.[15]

Biological Activity and Signaling Pathways

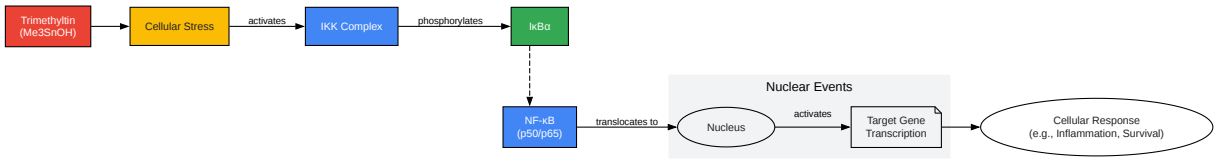
While a valuable synthetic tool, trimethyltin hydroxide is also a known neurotoxin.[16] Its toxicity is linked to its ability to interfere with cellular processes and induce oxidative stress.[16]

NF-κB Signaling Pathway Activation

Exposure to trimethyltin can activate the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathways.[15] This activation is considered part of the cellular stress response to the toxin. Studies have indicated that organisms deficient in certain subunits

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of NF-κB are more susceptible to the neurodegenerative effects of trimethyltin compounds, highlighting the role of this pathway in the cellular response to organotin toxicity.[15]



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Caption: NF-κB signaling pathway activated by trimethyltin-induced cellular stress.

Safety and Handling

Trimethyltin hydroxide is highly toxic and should be handled with extreme caution. It is fatal if swallowed, inhaled, or in contact with skin.[5][9] Appropriate personal protective equipment (PPE), including gloves, lab coat, and respiratory protection, must be used when working with this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

Trimethyltin hydroxide is a compound of significant interest to the scientific community due to its dual nature as a potent synthetic reagent and a notable neurotoxin. Its utility in the selective hydrolysis of esters and as a building block for more complex molecules makes it a valuable asset in organic synthesis and drug discovery. However, its high toxicity necessitates stringent safety protocols. A thorough understanding of its properties, synthesis, and biological effects is crucial for its safe and effective use in research and development.

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